

Potential Research Applications of 1,1-Cyclohexanediethanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,1-Cyclohexanediethanol

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Disclaimer: Scientific literature extensively covers the synthesis, properties, and applications of cyclohexanediol isomers, particularly 1,4-Cyclohexanedimethanol (CHDM). However, specific research on **1,1-Cyclohexanediethanol** is notably scarce. This guide will, therefore, leverage the comprehensive data available for CHDM as a well-understood analogue to extrapolate and propose potential research avenues for **1,1-Cyclohexanediethanol**. We will also delve into the chemistry of geminal diols to inform these hypotheses.

Introduction: The Landscape of Cyclohexane Diols

Cyclohexane diols are a class of cycloaliphatic alcohols that serve as crucial building blocks in polymer science and organic synthesis. Their rigid cyclohexane core imparts thermal stability, hardness, and chemical resistance to the materials derived from them. The most commercially significant isomer is 1,4-Cyclohexanedimethanol (CHDM), a key monomer in the production of various polyesters and polyurethanes.^[1]

This whitepaper will explore the untapped potential of **1,1-Cyclohexanediethanol**. As a geminal diol, where both hydroxyl groups are attached to the same carbon atom, it is expected to exhibit unique reactivity and lead to novel material properties distinct from its vicinal and other isomers.

The Proxy: Understanding 1,4-Cyclohexanedimethanol (CHDM)

To build a foundation for understanding the potential of **1,1-Cyclohexanediethanol**, we first examine the well-documented properties and applications of its 1,4-isomer, CHDM.

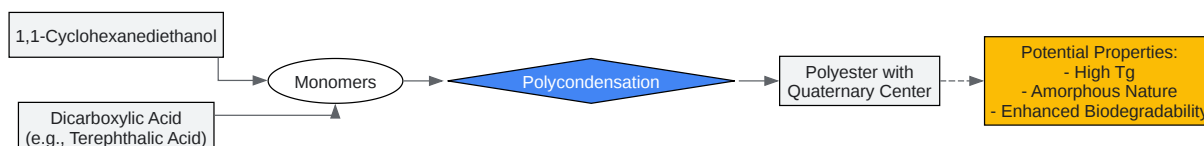
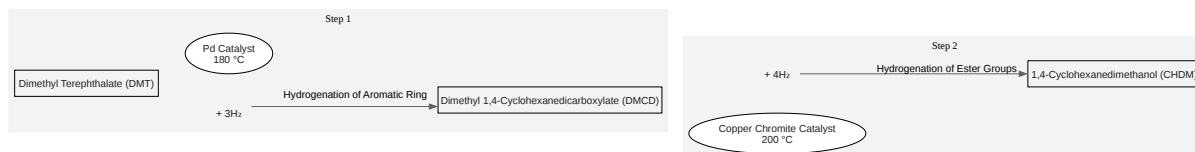
Physicochemical Properties of CHDM

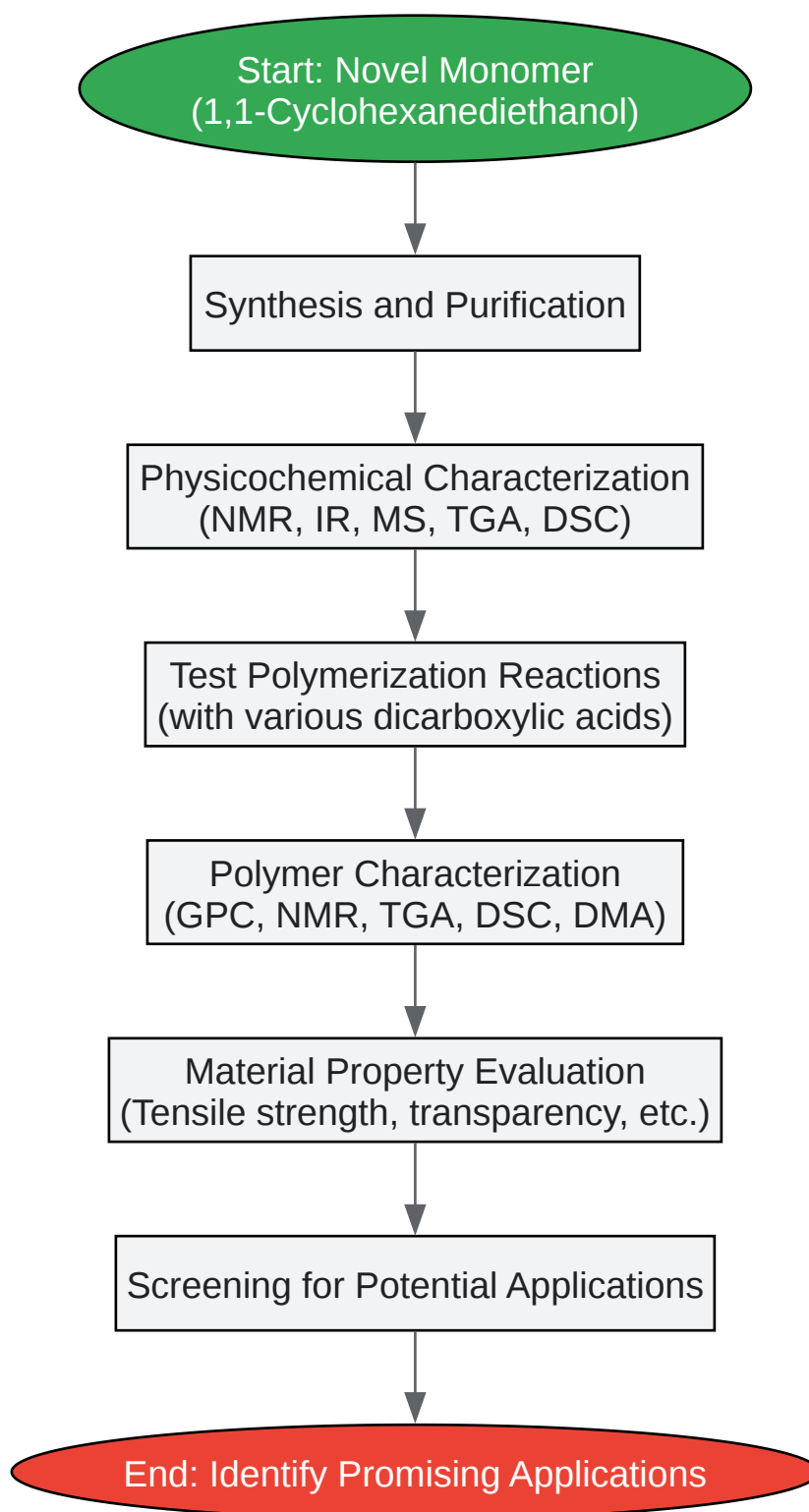
CHDM is a waxy, colorless solid at room temperature, typically existing as a mixture of cis and trans isomers.^[2] The ratio of these isomers significantly influences the properties of the resulting polymers.^[2]

Property	Value	References
Molecular Formula	C ₈ H ₁₆ O ₂	^[3]
Molar Mass	144.21 g/mol	^[3]
Appearance	White waxy solid	^[2]
Melting Point	41-61 °C	^[2]
Boiling Point	284-288 °C	^[2]
Density	1.02 g/mL	^[2]
Solubility in Water	Miscible	^[4]

Synthesis of CHDM

Industrially, CHDM is produced via the catalytic hydrogenation of dimethyl terephthalate (DMT). This process typically occurs in two stages, with the aid of a copper chromite catalyst.^[2]





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